

Application Notes and Protocols for SCH772984 Stock Solution Preparation

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Compound of Interest

Compound Name: SCH772984

Cat. No.: B15603729

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These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of the selective ERK1/2 inhibitor, **SCH772984**, using Dimethyl Sulfoxide (DMSO) as the solvent.

SCH772984 is a potent and selective, ATP-competitive inhibitor of ERK1 and ERK2 with IC50 values of 4 nM and 1 nM, respectively.[1][2][3] It has demonstrated significant anti-tumor activity in cancer cells with BRAF or RAS mutations.[1][4] Proper preparation and storage of **SCH772984** stock solutions are critical for ensuring its stability and efficacy in various experimental settings.

Physicochemical and Solubility Data

A summary of the key physicochemical properties and solubility of **SCH772984** in DMSO is provided below. Solubility can vary based on the purity of the compound and the DMSO. It is recommended to use fresh, anhydrous DMSO for optimal solubility.[5]

Property	Value
Molecular Weight	587.67 g/mol [1][2][3][4][5]
CAS Number	942183-80-4[1][2][3][4][6]
Appearance	Crystalline solid[6] or light yellow to yellow solid[3]
Solubility in DMSO	Varies, reported concentrations include: 1 mg/mL (~1.70 mM)[6], 5 mg/mL (~8.51 mM)[3], 14 mg/mL (~23.82 mM)[5], ≥14.7 mg/mL[4], 16.7 mg/mL (~28.42 mM)[1], and 25 mg/mL (~42.54 mM).[5] To achieve higher concentrations, gentle warming (e.g., 37°C or 50°C) and/or sonication may be necessary.[1][4][5]
Storage (Powder)	Store at -20°C for up to 3 years.[1][6]
Storage (in DMSO)	Aliquot and store at -80°C for up to 1 year or at -20°C for up to 6 months to avoid repeated freeze-thaw cycles.[1][3][5]

Experimental Protocols

Protocol 1: Preparation of a 10 mM SCH772984 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SCH772984** in DMSO.

Materials:

- **SCH772984** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer

- Sonicator or water bath (optional)
- Calibrated balance
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **SCH772984**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 587.67 \text{ g/mol} \times 1000 \text{ mg/g} = 5.8767 \text{ mg}$
 - Weigh out approximately 5.88 mg of **SCH772984** powder using a calibrated balance.
- Dissolving the compound:
 - Add the weighed **SCH772984** powder to a sterile microcentrifuge tube.
 - Add 1 mL of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly for several minutes until the powder is completely dissolved.
 - If the compound does not fully dissolve, gentle warming in a water bath (37°C to 50°C) or sonication for short intervals may be used to aid dissolution.^{[4][5]} Visually inspect the solution to ensure no particulates are present.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for shorter-term storage (up to 6 months).^{[1][3]}
 - Avoid repeated freeze-thaw cycles.^[5]

Safety Precautions:

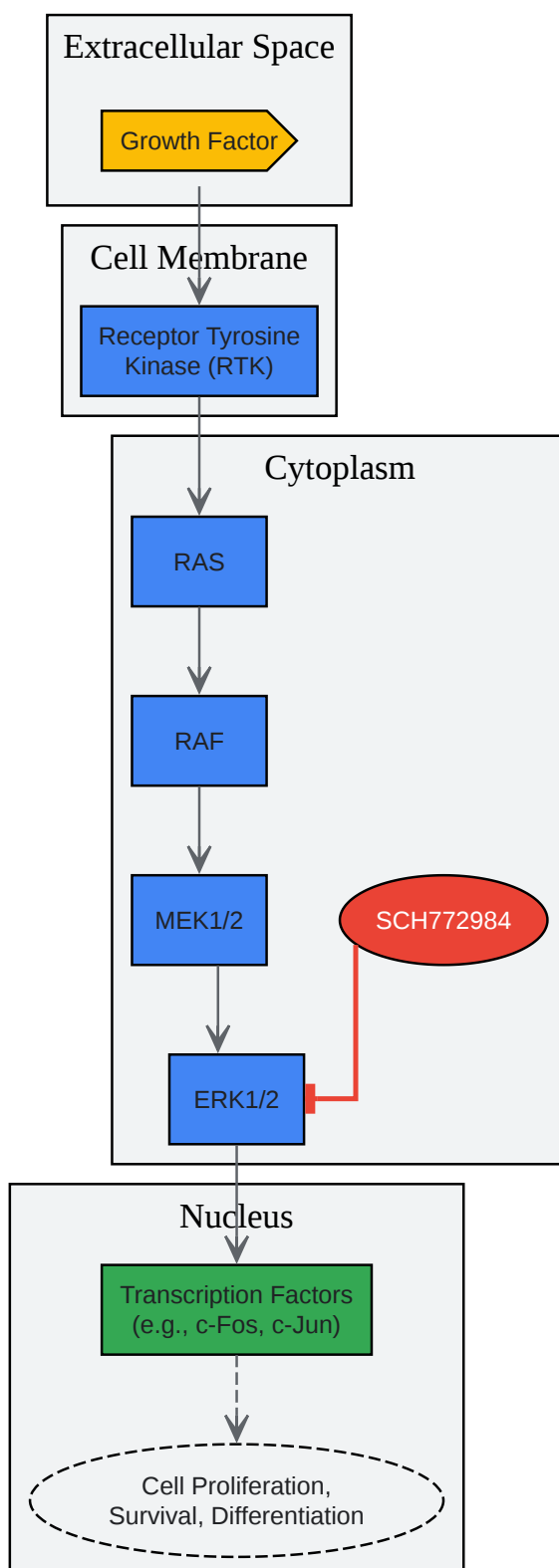
- **SCH772984** is a potent chemical. Handle with appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.[6]
- Work in a well-ventilated area or a chemical fume hood.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.[6]

Visualizations

Signaling Pathway

SCH772984 is a selective inhibitor of the ERK1/2 signaling pathway, a critical component of the broader MAPK/ERK pathway that regulates cell proliferation, differentiation, and survival.[7][8]

The diagram below illustrates the canonical RAS-RAF-MEK-ERK signaling cascade and highlights the point of inhibition by **SCH772984**.

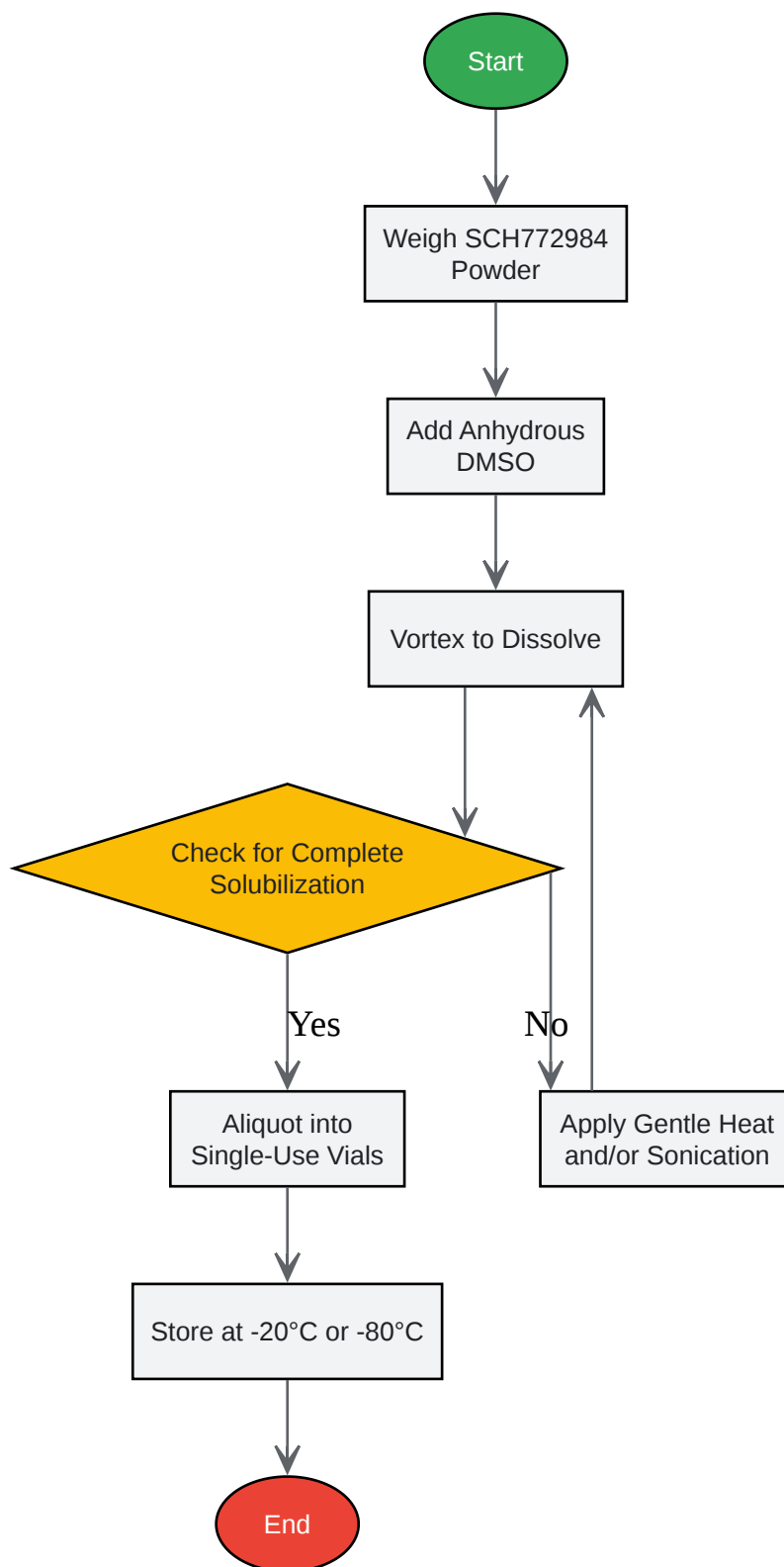


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Caption: The MAPK/ERK signaling cascade and the point of inhibition by **SCH772984**.

Experimental Workflow

The following diagram outlines the workflow for preparing the **SCH772984** stock solution.



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Caption: Workflow for preparing **SCH772984** stock solution in DMSO.

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